# Navigating Hardeners for SikaBiresin TD-150 Epoxy Resin: A Comparative Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *TD-165* |
| *Cat. No.:* | *B15621617* |

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For researchers, scientists, and professionals in drug development utilizing SikaBiresin TD-150, the choice of a hardener is critical in dictating the final properties of the cured epoxy system. Sika Advanced Resins offers a range of compatible amine-based hardeners, each designed to impart specific characteristics to the final product. This guide provides a comprehensive comparison of the primary hardener for SikaBiresin TD-150 and its key alternatives: TD-140, TD-151, and **TD-165**, supported by technical data and standardized experimental protocols.

## Performance Comparison of SikaBiresin TD-150 Hardeners

The selection of an appropriate hardener is contingent on the desired application, whether it be for deep, transparent castings, rapid prototyping, or creating materials with specific hardness and flexibility. The following table summarizes the key performance indicators for each hardener when mixed with SikaBiresin TD-150 resin.

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| Property | SikaBiresin TD-150 (Standard) | SikaBiresin TD-140 | SikaBiresin TD-151 | SikaBiresin TD-165 |
|---|---|---|---|---|
| Mix Ratio (Resin:Hardener by weight) | 100 : 45 | 100 : 50 | 100 : 100 | 100 : 50 |
| Viscosity of Mixture at 25°C (mPa·s) | ~300 | Not Specified | ~200 | ~500 |
| Reactivity on 500g at 23°C (Pot Life) | ~17 hours | Long | Not Specified | ~60 minutes (on 150g) |
| Shore D Hardness (after 7 days at RT) | ~80 | 78 (after 14 days) | Not Specified (Soft, rubbery) | ~D 80 |
| Flexural Modulus (MPa) | Not Specified | 630 | Not Specified | 1600 |
| Glass Transition Temperature (Tg) (°C) | Not Specified | 42 | Not Specified | 53 |
| Key Features | High transparency, deep pouring (up to 45 mm) | Very deep pouring (up to 75 mm), low viscosity | Soft, rubbery hardness, simulates water | Quick setting in thin layers, high transparency |
| Primary Applications | River tables, embeddings, mock-ups, trophies | Large volume transparent castings | Decorative objects simulating water, floral displays | Thin inclusions, embeddings, surface sealing |

# Logical Workflow for Alternative Hardener Selection

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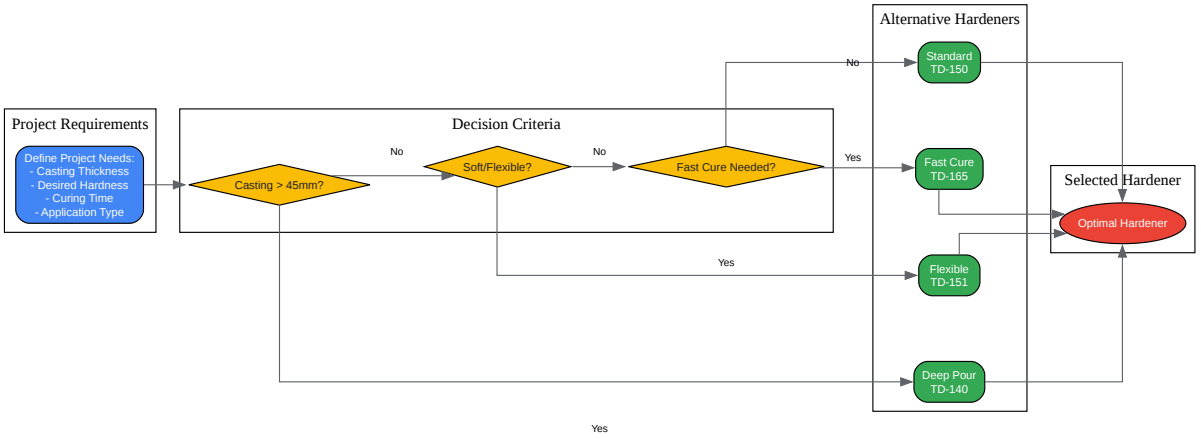
The process of selecting an alternative hardener for SikaBiresin TD-150 involves a systematic evaluation of project requirements against the performance characteristics of each hardener. The following diagram illustrates this decision-making pathway.

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Workflow for selecting the optimal SikaBiresin TD-150 hardener.

# Experimental Protocols

To ensure accurate and reproducible comparison of the performance of different hardeners with SikaBiresin TD-150 resin, standardized experimental protocols should be followed. The methodologies for determining key properties are detailed below, based on ISO standards referenced in the technical data sheets.

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## Sample Preparation

- Component Conditioning: Prior to mixing, condition both the SikaBiresin TD-150 resin (Component A) and the respective hardener (Component B) to a standard temperature of 23 ± 2 °C.
- Mixing: Accurately weigh the resin and hardener according to the specified mix ratio (see comparison table). Mix thoroughly for 2-3 minutes, scraping the sides and bottom of the mixing container to ensure homogeneity. Avoid excessive air entrapment. For viscosity-sensitive applications, a vacuum degassing step for 10-15 minutes is recommended.
- Casting: Pour the mixed system into appropriate molds for the specific test.
- Curing: Unless otherwise specified, cure all specimens for 7 days at room temperature (23 ± 2 °C) before testing.

## Shore D Hardness Test

- Standard: ISO 868
- Apparatus: Shore D Durometer.
- Procedure:
  - Place the cured sample on a flat, hard surface.
  - Press the durometer foot firmly and quickly onto the sample surface, ensuring the indenter is normal to the surface.
  - Read the hardness value from the durometer scale within 1 second of the presser foot being in firm contact with the specimen.
  - Take at least five measurements at different positions on the sample, at least 12 mm apart, and calculate the average value.

## Flexural Modulus Test

- Standard: ISO 178

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- Apparatus: Universal Testing Machine (UTM) with a three-point bending fixture.
- Procedure:
  - Prepare rectangular test specimens of standard dimensions.
  - Measure the width and thickness of each specimen.
  - Place the specimen on the supports of the three-point bending fixture in the UTM.
  - Apply a load to the center of the specimen at a constant crosshead speed until the specimen breaks or reaches a specified deflection.
  - The flexural modulus is calculated from the slope of the initial linear portion of the load-deflection curve.

## Glass Transition Temperature (Tg) Determination

- Standard: ISO 11359-2 (Thermomechanical Analysis - TMA)
- Apparatus: Thermomechanical Analyzer (TMA).
- Procedure:
  - Prepare a small, flat specimen from the cured sample.
  - Place the specimen in the TMA furnace under a small, constant load.
  - Heat the specimen at a controlled rate (e.g., 10 °C/min).
  - The TMA measures the change in the specimen's dimension (e.g., expansion) as a function of temperature.
  - The glass transition temperature (Tg) is identified as the temperature at which a significant change in the slope of the dimensional change versus temperature curve occurs.

By utilizing this comparative data and adhering to these standardized experimental protocols, researchers can make informed decisions on the most suitable hardener for their specific

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application of SikaBiresin TD-150, ensuring optimal performance and reproducibility of their results.

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